

Core Molecular Data for 2-Methyl-4-octanone

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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The following table summarizes the key identifying information for **2-Methyl-4-octanone** as provided by NIST [1].

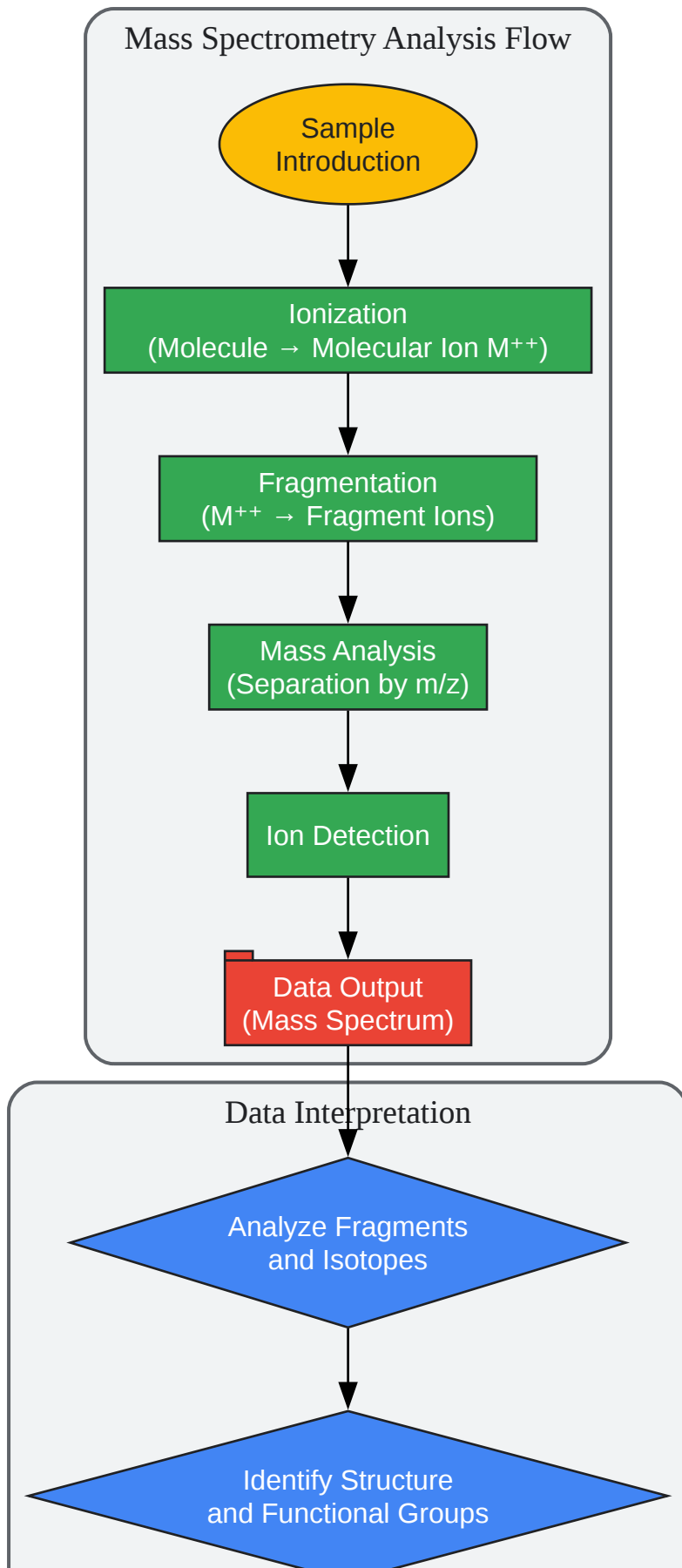
Property	Value / Identifier
IUPAC Name	4-Octanone, 2-methyl- [1]
Other Names	2-Methyl-4-octanone [1]
CAS Registry Number	7492-38-8 [1]
Molecular Formula	C ₉ H ₁₈ O [1]
Molecular Weight	142.2386 g/mol [1]
Standard InChI	InChI=1S/C9H18O/c1-4-5-6-9(10)7-8(2)3/h8H,4-7H2,1-3H3 [1]
Standard InChIKey	ICSKJDZASFIJQK-UHFFFAOYSA-N [1]

Mass Spectrometry Fundamentals and Workflow

Mass spectrometry operates by converting molecules into ions, separating them based on their mass-to-charge ratio (m/z), and then detecting them [2]. The most intense ion in a spectrum is called the **base peak**,

which is assigned a relative abundance of 100. The most critical ion is often the **molecular ion (M^{++})**, which provides the molecular weight of the intact compound [2].

The diagram below outlines the general workflow for analyzing a mass spectrum, which can be applied to the study of **2-Methyl-4-octanone**.



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General workflow for mass spectrometry analysis and interpretation.

Key Spectral Interpretation Concepts

When interpreting a mass spectrum like that of **2-Methyl-4-octanone**, scientists focus on several key aspects:

- **The Molecular Ion (M^{++}):** For **2-Methyl-4-octanone** ($C_9H_{18}O$), the molecular ion should appear at **m/z 142** [1]. Its presence and relative abundance confirm the molecular weight.
- **Fragmentation Patterns:** The ketone functional group and the branched methyl group on the carbon chain guide the primary fragmentation pathways. Common cleavages include:
 - **Alpha-cleavage:** This occurs next to the carbonyl group ($C=O$), producing characteristic acylium ions.
 - **McLafferty rearrangement:** This is a specific rearrangement common in ketones, acids, and aldehydes, which typically results in an even-mass fragment ion.
- **The Nitrogen Rule:** Since **2-Methyl-4-octanone** contains no nitrogen atoms, its molecular ion (an odd-electron ion) has an even mass number (m/z 142), which is consistent with the rule [2].
- **Isotope Peaks:** The presence of carbon-13 (^{13}C) means a small M+1 peak is expected. Its observed intensity should align with the predicted probability for a molecule with 9 carbon atoms [2].

Experimental Protocol for Reference

The following methodology outlines a standard approach for Electron Ionization (EI) Mass Spectrometry, which is likely the technique used for the data in the NIST entry [1] [2].

- **Sample Introduction**
 - For a volatile compound like **2-Methyl-4-octanone**, the pure liquid sample is introduced in small quantities (sub-milligram) into the mass spectrometer via a direct insertion probe or a heated inlet system.
- **Ionization (Electron Ionization - EI)**

- The vaporized sample is exposed to a beam of high-energy electrons (typically 70 eV) in the ion source.
 - Gas-phase molecules are ionized by the loss of a single electron, forming the radical cation molecular ion (M^{++}).
- **Fragmentation**
 - The excess energy from the ionization process causes the molecular ions to become vibrationally excited.
 - This leads to spontaneous fragmentation along the carbon chain, primarily at the ketone group and the branched methyl carbon, generating a characteristic set of fragment ions.
 - **Mass Analysis**
 - The positively charged ions (molecular and fragment ions) are accelerated and separated based on their mass-to-charge ratio (m/z) by a magnetic sector or a quadrupole mass analyzer.
 - **Detection & Data Processing**
 - The separated ions are detected, and their relative abundances are measured.
 - The data system normalizes the most abundant ion (base peak) to 100% and plots the relative abundance of all other ions against their m/z value to generate the mass spectrum.

A Guide to Accessing and Visualizing Spectral Data

The NIST entry confirms that a mass spectrum for **2-Methyl-4-octanone** exists in its database but notes that it "cannot be downloaded" due to licensing restrictions [1]. Here is how you can proceed:

- **Direct Database Query:** Researchers with institutional subscriptions can access the full spectral data directly on the NIST website using the provided permanent link for the species [1].
- **Consulting Alternative Databases:** Commercial and academic mass spectral databases (like Wiley or those provided with instrument software) are another primary source for this data.
- **Experimental Reproduction:** The experimental protocol outlined above can be followed to obtain a new mass spectrum for the compound.

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References

1. - 4 , Octanone - 2 methyl [webbook.nist.gov]
2. Spectrometry Mass [www2.chemistry.msu.edu]

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